

Essential Safety and Logistical Information for Handling Pantopon

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Compound of Interest

Compound Name: *Pantopon*

Cat. No.: *B10775775*

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For researchers, scientists, and drug development professionals, ensuring safe and compliant handling of all laboratory materials is paramount. This document provides essential, immediate safety and logistical information for the handling of **Pantopon**, a preparation of opium alkaloids. Adherence to these procedures is critical for personnel safety and regulatory compliance.

Pantopon is a mixture of opium alkaloids, primarily composed of morphine hydrochloride and codeine hydrochloride, and is classified as a controlled substance. Therefore, all handling, storage, and disposal procedures must comply with the regulations set forth by the Drug Enforcement Administration (DEA) and institutional environmental health and safety (EHS) protocols.

Personal Protective Equipment (PPE)

The selection of appropriate Personal Protective Equipment (PPE) is the first line of defense against exposure. The following table summarizes the recommended PPE for handling **Pantopon**.

PPE Category	Item	Specification	Rationale
Hand Protection	Gloves	Double-gloving with powder-free nitrile gloves.[1][2][3]	Prevents skin contact and absorption. Double-gloving provides an extra layer of protection in case of a tear or puncture in the outer glove.[2]
Body Protection	Gown	Disposable, low-permeability fabric with a solid front, long sleeves, and tight-fitting cuffs.[3][4]	Protects skin and personal clothing from contamination. Gowns should be changed immediately if contaminated.[4]
Eye Protection	Safety Goggles or Face Shield	ANSI Z87.1 certified safety goggles. A face shield should be worn in conjunction with goggles when there is a risk of splashes.[3][4][5]	Protects eyes from splashes of solutions or airborne particles.
Respiratory Protection	NIOSH-approved N95 or higher respirator	Required when handling powders outside of a containment system or when there is a risk of aerosolization.[1][3][4]	Prevents inhalation of airborne particles. A respiratory protection program, including fit-testing, is necessary.[4]

Occupational Exposure Limits

While there is no specific Occupational Exposure Limit (OEL) for **Pantopon** as a mixture, the OELs for its primary components should be observed.

Component	OSHA PEL (8-hour TWA)	ACGIH TLV (8-hour TWA)	NIOSH REL (10-hour TWA)
Morphine	Not established	Not established	Not established
Codeine	Not established	Not established	Not established

Note: In the absence of established OELs, it is crucial to handle **Pantopon** with the highest level of precaution, utilizing engineering controls and PPE to minimize any potential exposure.

Operational Plan: Step-by-Step Handling Procedures

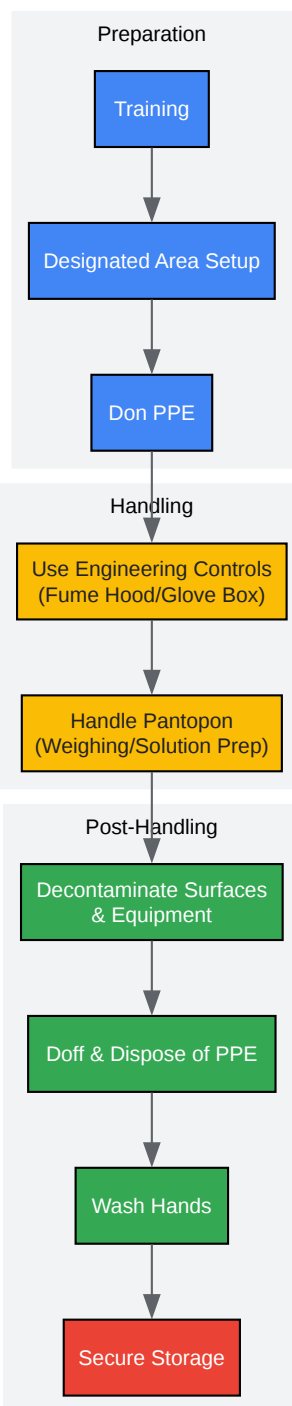
A clear and followed operational plan is essential for the safe handling of **Pantopon** in a laboratory setting.

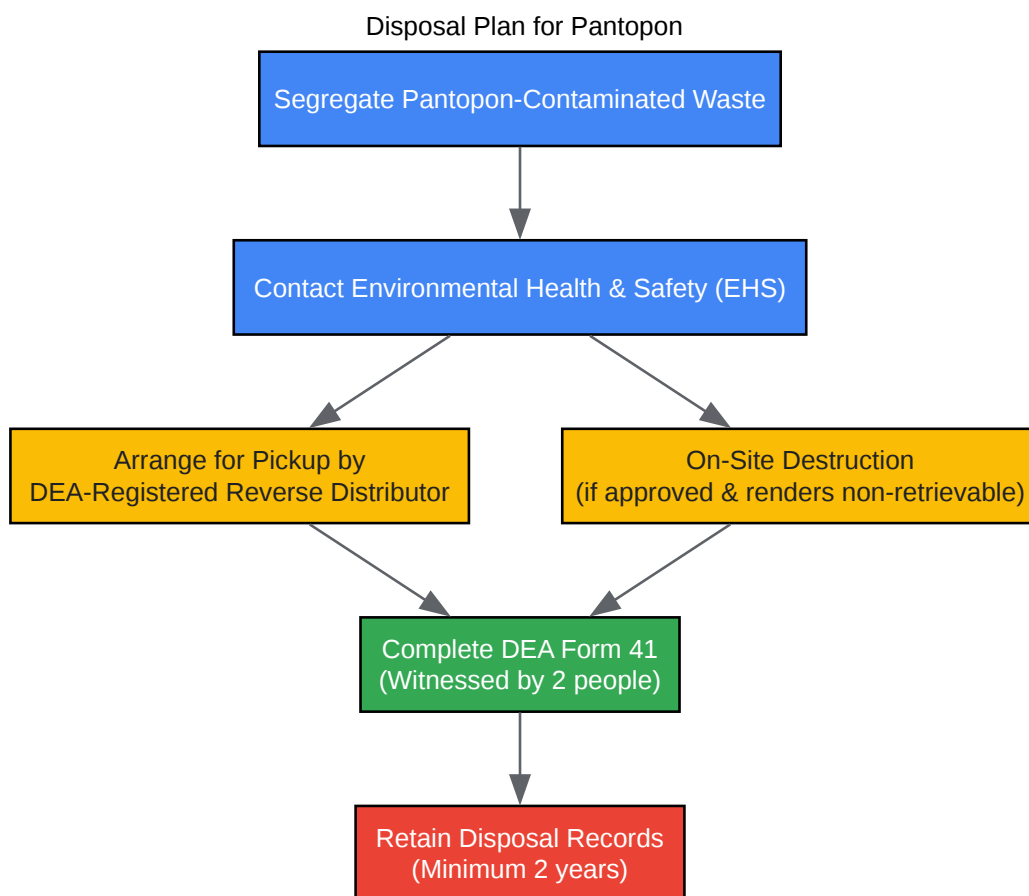
- Training and Authorization:
 - All personnel must receive training on the hazards of opioids, safe handling procedures, spill response, and proper disposal methods.[\[6\]](#)
 - Only authorized personnel should have access to **Pantopon**.
- Designated Work Area:
 - Designate a specific area for handling **Pantopon**, away from high-traffic areas.
 - The work area should be clearly marked with a warning sign indicating the presence of a potent opioid.
- Engineering Controls:
 - All manipulations of powdered **Pantopon** or solutions that could generate aerosols must be conducted in a certified chemical fume hood or a glove box.[\[1\]](#)
 - Ensure the fume hood has a face velocity that meets institutional and regulatory standards.

- Personal Protective Equipment (PPE) Donning:
 - Before entering the designated work area, don all required PPE as outlined in the table above.
- Handling Procedures:
 - When weighing powdered **Pantopon**, use a containment balance enclosure within the fume hood if available.
 - For preparing solutions, use a closed-system transfer device (CSTD) whenever possible to minimize the risk of spills and aerosol generation.
 - Handle all containers of **Pantopon** with care to prevent breakage or spills.
- Decontamination:
 - After handling is complete, decontaminate all surfaces and equipment with an appropriate cleaning agent.
 - Wipe down the work surface in the fume hood.
- PPE Doffing and Hand Washing:
 - Remove PPE in the designated doffing area, being careful to avoid self-contamination.
 - Dispose of single-use PPE in a designated hazardous waste container.
 - Wash hands thoroughly with soap and water immediately after removing gloves.^[2]
- Storage:
 - Store **Pantopon** in a securely locked, dedicated safe or cabinet, accessible only to authorized personnel, in accordance with DEA regulations for Schedule II controlled substances.

Operational Workflow Diagram

Operational Workflow for Handling Pantopon





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